

Butamirate citrate antitussive properties review

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Butamirate Citrate

CAS No.: 18109-81-4

Cat. No.: S522314

Get Quote

Mechanism of Action and Pharmacological Profile

Butamirate citrate primarily acts as a **centrally acting antitussive** by directly suppressing the cough center located in the brain's medulla oblongata [1] [2] [3]. Its key pharmacological characteristics are summarized in the table below.

Property	Description
Primary Mechanism	Central suppression of cough center in medulla oblongata [1] [2]
Secondary Actions	Expectorant, moderate bronchodilating, and anti-inflammatory effects; increases spirometry indexes and blood oxygenation [1]
Chemical Relation	Not related to opium alkaloids [1] [2]
Sedative Effect	Generally considered non-sedating [1] [2]
Absorption & Half-life	Rapidly and completely absorbed after oral administration; plasma elimination half-life ~13 hours [1]

A critical **safety consideration** is that butamirate suppresses the cough reflex. Therefore, its concomitant use with expectorants should be avoided, as this combination can lead to mucus retention in the airways,

increasing the risk of bronchospasm and respiratory infections [4].

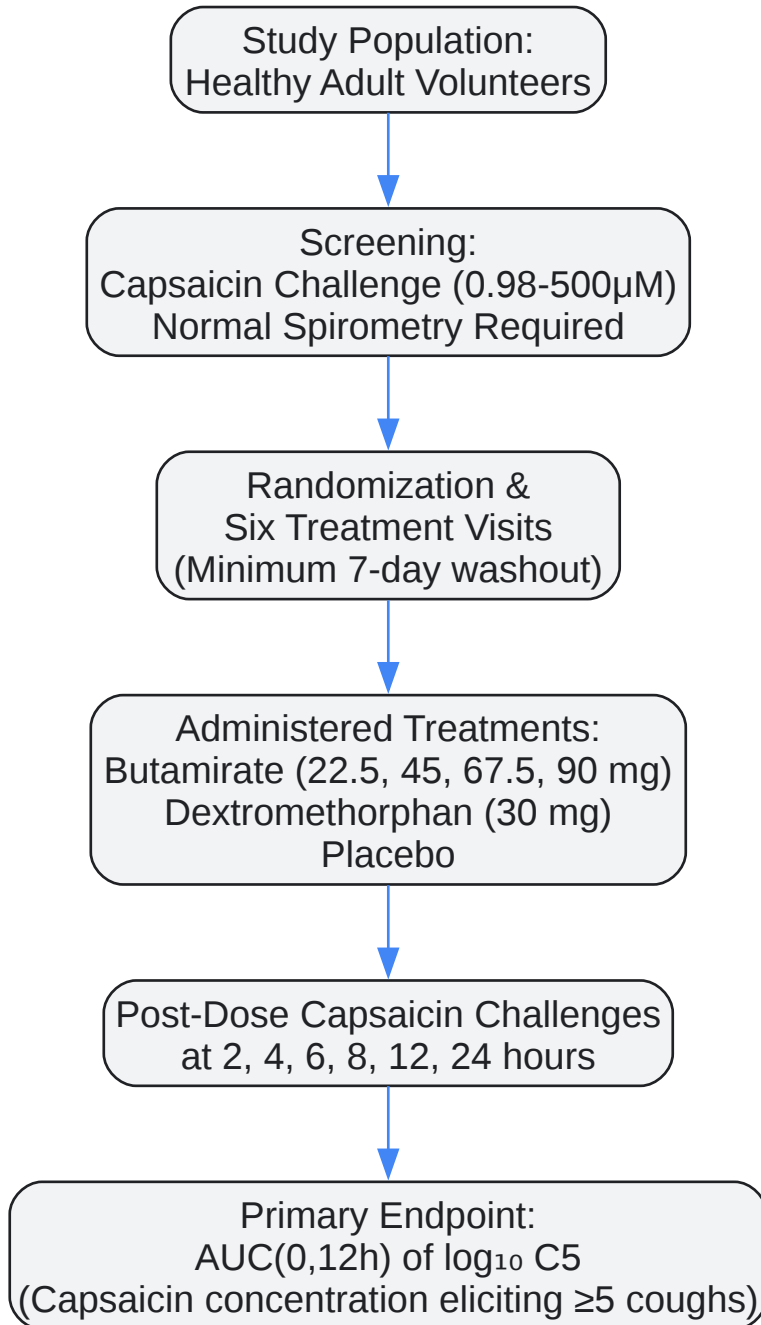
Experimental Evidence and Clinical Data

Evidence for the efficacy of **butamirate citrate** comes from clinical trials and challenge models.

Capsaicin Cough Challenge Protocol

A randomized, placebo-controlled, six-way crossover study provides a robust methodology for evaluating antitussive efficacy [5]. The workflow for this experimental method is outlined below:

Capsaicin Cough Challenge Experimental Workflow



[Click to download full resolution via product page](#)

In this study, **dextromethorphan demonstrated significant attenuation** of the capsaicin-induced cough reflex compared to placebo. However, butamirate, across all doses tested (up to 90 mg), **did not show a statistically significant effect** versus placebo. The researchers noted this lack of efficacy could be attributed to formulation issues at higher doses rather than a lack of inherent pharmacological activity [5].

Analytical Method for Pharmaceutical Quantification

For pharmaceutical research and quality control, a validated Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method is available for the simultaneous determination of **butamirate citrate** and benzoic acid (a common preservative) in syrup formulations [3].

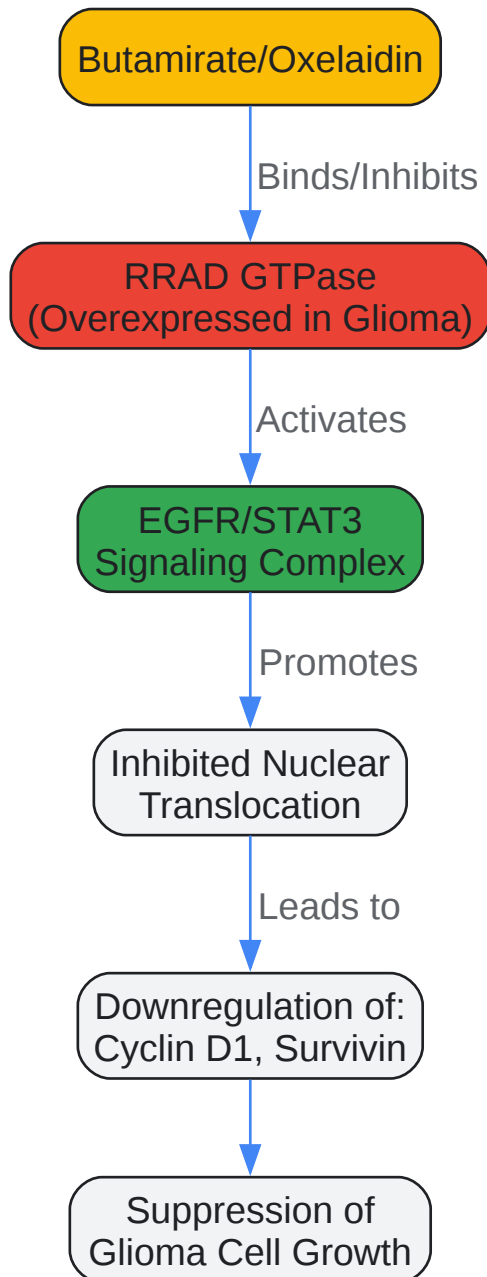
Parameter	Specification
Column	Cyanopropyl-silane (250 mm × 4.6 mm, 5 µm) [3]
Mobile Phase	50:50 v/v Methanol / 50 mM NaH ₂ PO ₄ aqueous solution (pH 3.0, with 1% Triethylamine) [3]
Flow Rate	1.5 mL/min [3]
Detection	DAD at 210 nm [3]
Run Time	6 minutes [3]
Linear Range	50-150% of target concentration [3]

This method fulfills required validation specifications for specificity, linearity, accuracy, and precision, providing a reliable tool for pharmaceutical analysis [3].

Emerging Research: Anti-Glioma Applications

Recent high-throughput drug screening studies have identified a promising new application for **butamirate citrate** and related antitussives like oxelaidin as potential **anti-glioma agents** [6]. The proposed mechanism for this new application is illustrated below:

Proposed Anti-Glioma Mechanism of Butamirate



[Click to download full resolution via product page](#)

This **drug repositioning** research suggests that butamirate may inhibit the growth of glioblastoma cells by suppressing the RRAD-driven EGFR/STAT3 signaling pathway, leading to the downregulation of crucial proteins for cancer cell survival and proliferation (e.g., cyclin D1, survivin) [6]. Intraperitoneal administration in mouse models significantly suppressed tumor growth without notable adverse effects, highlighting its potential as a novel therapeutic candidate [6].

Conclusion

Butamirate citrate is a well-characterized non-opioid antitussive with a central mechanism of action. While its efficacy in some experimental cough models like capsaicin challenge has been questioned, it remains a clinically used agent. Most notably, recent discoveries of its potential anti-cancer properties against glioblastoma represent a significant expansion of its therapeutic profile and an exciting avenue for future drug development.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Meera Mechanism | MIMS Philippines of Action [mims.com]
2. What is the mechanism ? of Butamirate Citrate [synapse.patsnap.com]
3. A Validated RP-HPLC Method for the Determination of ... [mdpi.com]
4. | বিউটামিরেট সাইট্রেট | Indications... | MedEx Butamirate Citrate [medex.com.bd]
5. A randomized placebo controlled trial to evaluate the effects of ... [pmc.ncbi.nlm.nih.gov]
6. Application of the antitussive agents oxelaidin and ... [nature.com]

To cite this document: Smolecule. [Butamirate citrate antitussive properties review]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b522314#butamirate-citrate-antitussive-properties-review>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com